

Butoxyacetic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Butoxyacetic acid*

Cat. No.: *B1204154*

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CAS Number: 2516-93-0[1][2][3][4][5]

This technical guide provides an in-depth overview of **butoxyacetic acid**, a significant metabolite of the industrial solvent 2-butoxyethanol. The information is tailored for researchers, scientists, and drug development professionals, offering a detailed look at its chemical properties, toxicological profile, metabolic pathways, and analytical methodologies.

Chemical and Physical Properties

Butoxyacetic acid is an aliphatic organic compound.[5] It is a colorless to light yellow liquid with an acetic odor.[1][4] The following table summarizes its key quantitative properties.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₃	[1][2][3][4][5]
Molecular Weight	132.16 g/mol	[2][3]
Boiling Point	108 °C	[4]
Density	1.017 - 1.0221 g/cm ³ at 20 °C	[1]
Vapor Density	4.6	[4]
Solubility	Soluble in water, alcohols, and many organic solvents.[1]	

Safety and Toxicology

Butoxyacetic acid is the primary metabolite of 2-butoxyethanol and is largely responsible for the toxic effects observed after exposure to the parent compound.[6] It is corrosive and can cause severe skin burns and eye damage.[4][6] Inhalation may lead to severe irritation of the respiratory tract.[4]

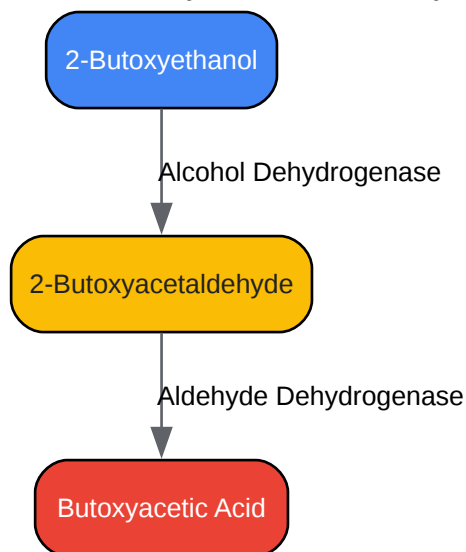
The toxicological data for **butoxyacetic acid** itself is not as extensively reported as for its precursor, 2-butoxyethanol. However, the toxicity of 2-butoxyethanol is directly linked to the metabolic formation of **butoxyacetic acid**.

Parameter	Value (for 2-Butoxyethanol)	Species	Route	Source
LD50	1480 mg/kg	Rat	Oral	[3]
LD50	400 mg/kg	Rabbit	Dermal	[3]
LC50	3 mg/L (4h)	-	Inhalation	[3]

Metabolic Pathway

Butoxyacetic acid is formed in the body through the metabolism of 2-butoxyethanol. This process primarily occurs in the liver via alcohol and aldehyde dehydrogenases.[2][6]

Metabolism of 2-Butoxyethanol to Butoxyacetic Acid



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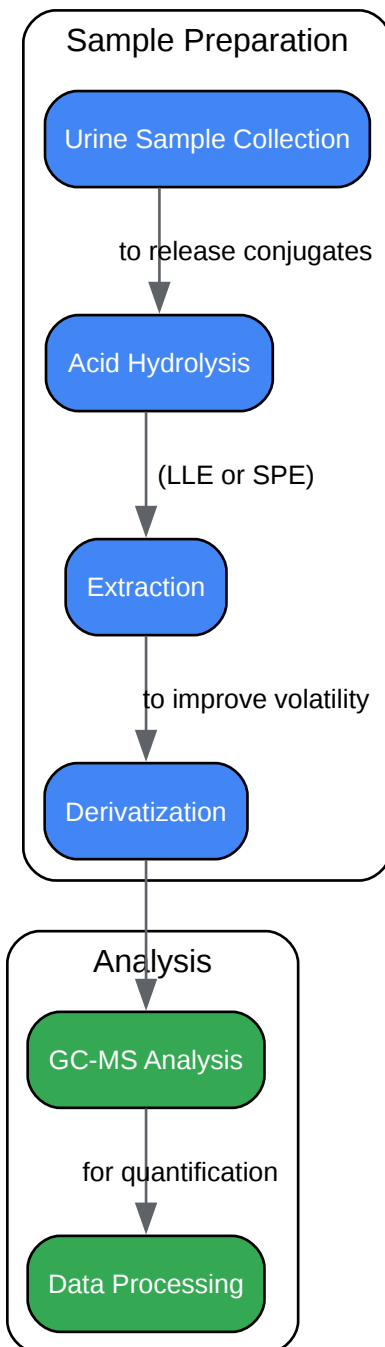
Caption: Metabolic conversion of 2-butoxyethanol.

Experimental Protocols

Determination of Butoxyacetic Acid in Urine by GC-MS

The quantification of **butoxyacetic acid** in urine is a key method for monitoring occupational exposure to 2-butoxyethanol.[7][8] The following protocol is a representative method based on gas chromatography-mass spectrometry (GC-MS).

Workflow for GC-MS Analysis of Butoxyacetic Acid in Urine



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